

Application Note: Information Not Available for PH11 in High-Throughput Screening

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PH11

Cat. No.: B610076

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Following a comprehensive search of scientific literature and public databases, we were unable to identify a specific small molecule, drug, or compound designated as "**PH11**" with a documented application in high-throughput screening (HTS) for drug discovery.

The search results for the term "**PH11**" primarily correspond to:

- Standard chemical buffer solutions with a pH of 11.[1][2]
- An abbreviation in real estate listings.[3]
- A protein known as p11 (S100A10), which is involved in neuropsychiatric signaling pathways but is distinct from a small molecule compound.[4]
- Proteins called Prohibitins (PHBs), which are involved in mitochondrial function and cell signaling.[5]
- A descriptor for alkaline conditions (pH > 11) under which certain enzymes or organisms function.[6][7]

No data were found on a specific HTS-related compound named **PH11**, its mechanism of action, associated signaling pathways, or established screening protocols. Therefore, the creation of detailed application notes, experimental protocols, quantitative data tables, and pathway diagrams as requested is not possible without a valid, documented subject.

We are committed to providing accurate and non-hallucinatory information. Inventing a mechanism of action, experimental data, and protocols for an undocumented compound would be misleading and scientifically unsound.

Should you have an alternative designation for this compound or wish to receive a template application note for a different, well-documented molecule used in high-throughput screening, please provide the relevant information and we will be glad to assist.

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References

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